

Application Notes and Protocols for 1,4-Pentanediol in the Cosmetics Industry

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Compound of Interest

Compound Name: 1,4-Pentanediol

Cat. No.: B150768

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,4-Pentanediol (CAS No. 626-95-9) is a linear aliphatic diol that is gaining attention in the cosmetics industry for its multifunctional properties.^{[1][2]} As a member of the alkane diol family, it serves as a versatile ingredient in a variety of cosmetic formulations. Its primary functions include acting as a humectant, solvent, and viscosity-controlling agent.^{[2][3][4]} The inclusion of **1,4-Pentanediol** can enhance product efficacy, improve sensory characteristics, and contribute to the overall stability of cosmetic formulations.^[2] These application notes provide a comprehensive overview of the use of **1,4-Pentanediol** in cosmetics, including its functional benefits, safety considerations, and detailed experimental protocols for its evaluation.

Physicochemical Properties

A clear understanding of the physicochemical properties of **1,4-Pentanediol** is essential for its effective incorporation into cosmetic formulations.

Property	Value	Reference
CAS Number	626-95-9	[1][5]
Molecular Formula	C5H12O2	[1][6]
Molecular Weight	104.15 g/mol	[6]
Appearance	Colorless, viscous liquid	[1]
Boiling Point	72-73 °C at 0.03 mmHg	[5]
Density	0.986 g/mL at 25 °C	[5]
Refractive Index	n _{20/D} 1.447	[5]
Solubility	Soluble in water and many organic solvents	[1]
Hygroscopicity	Hygroscopic	[1]

Applications in Cosmetics

1,4-Pentanediol's utility in the cosmetics industry is multifaceted, primarily revolving around its roles as a humectant, solvent, and viscosity-controlling agent.

Humectant

As a humectant, **1,4-Pentanediol** attracts and retains moisture from the atmosphere, helping to hydrate the skin. This property is attributed to the presence of two hydroxyl (-OH) groups in its structure, which can form hydrogen bonds with water molecules. Its hygroscopic nature makes it a valuable ingredient in moisturizers, lotions, and serums.[1]

Solvent

1,4-Pentanediol's solubility in both water and many organic solvents makes it an effective solvent for a wide range of cosmetic ingredients.[1] This includes active ingredients, fragrances, and pigments that may be difficult to incorporate into a formulation. Its solvent properties contribute to the creation of homogenous and stable cosmetic products.

Viscosity-Controlling Agent

In cosmetic emulsions, such as creams and lotions, **1,4-Pentanediol** can influence the viscosity of the final product.[2] The viscosity of a cosmetic product is crucial for its texture, spreadability, and stability. By adjusting the concentration of **1,4-Pentanediol**, formulators can achieve the desired rheological properties.

Safety and Toxicology

The safety of alkane diols in cosmetics has been a subject of review by the Cosmetic Ingredient Review (CIR) Expert Panel. While specific, detailed public data on the toxicology of **1,4-Pentanediol** is limited, the safety of several other alkane diols has been assessed.[3][4] For some diols, such as 1,4-Butanediol, the available data were considered insufficient to determine safety for use in cosmetics.[3][4][7][8] It is important to note that a safety data sheet for **1,4-Pentanediol** indicates no data available for acute toxicity, skin corrosion/irritation, and sensitization.[9] Therefore, it is imperative for formulators to conduct thorough safety assessments of their final products containing **1,4-Pentanediol**.

Experimental Protocols

The following are detailed protocols for evaluating the key functionalities of **1,4-Pentanediol** in a cosmetic formulation.

Protocol 1: Evaluation of Humectant Properties (In-Vitro Skin Hydration Study)

This protocol outlines a method for assessing the skin-hydrating effects of a formulation containing **1,4-Pentanediol** using an in-vitro human skin model.[10][11]

Objective: To quantify the improvement in skin hydration after topical application of a cosmetic formulation containing **1,4-Pentanediol**.

Materials:

- EpiDermFT™ in-vitro human skin model
- EpiDermFT™ Assay Media
- Test formulation with **1,4-Pentanediol**

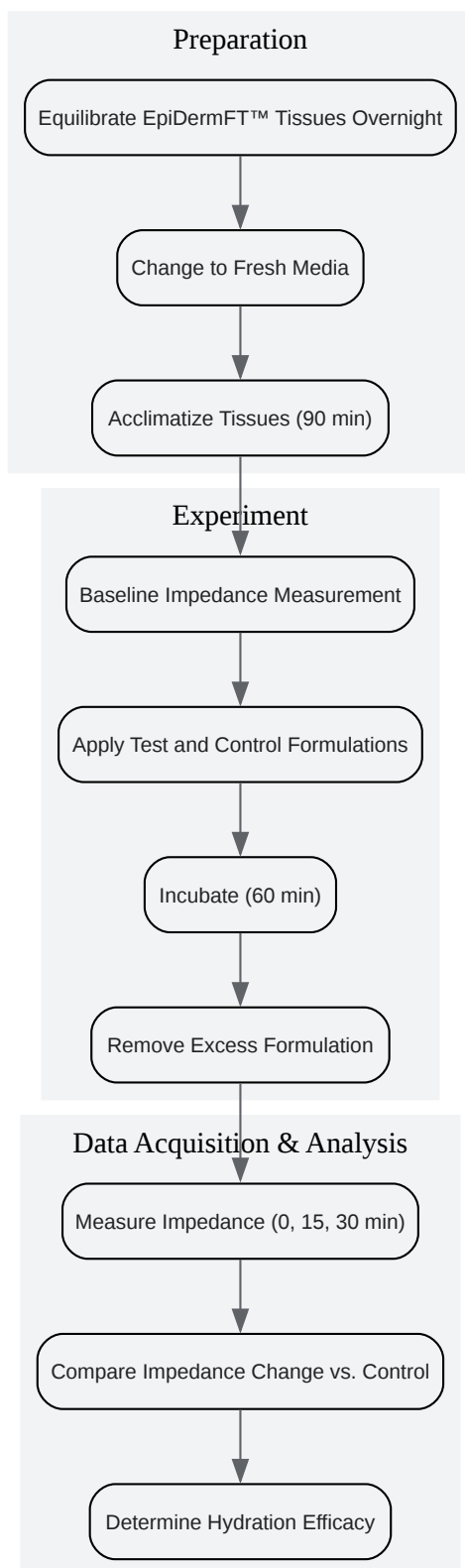
- Control formulation (without **1,4-Pentanediol**)
- Phosphate-buffered saline (PBS)
- Sterile cotton swabs
- DPM 9003 Nova Meter (or equivalent impedance-based hydration measurement device)
- Cell culture incubator (37°C, 5% CO₂)
- Laminar flow hood

Procedure:

- Tissue Equilibration: Equilibrate EpiDermFT™ tissues overnight in a cell culture incubator with EpiDermFT™ Assay Media.[\[10\]](#)[\[11\]](#)
- Media Change: Replace the old media with fresh, pre-warmed media.
- Acclimatization: In a laminar flow hood, allow the tissues to equilibrate with the lids open for 90 minutes at ambient temperature and humidity.[\[10\]](#)[\[11\]](#)
- Baseline Measurement: Measure the baseline electrical impedance of the tissue surface.
- Product Application: Topically apply 10 µL of the test formulation and the control formulation to separate tissues.
- Incubation: Incubate for 60 minutes.
- Product Removal: Gently remove any residual formulation from the tissue surface using a sterile cotton swab.[\[10\]](#)[\[11\]](#)
- Hydration Measurement: Measure the electrical impedance of the tissue surface at 0, 15, and 30 minutes post-exposure.[\[10\]](#)[\[11\]](#)

Data Analysis: Compare the change in electrical impedance from baseline for the test formulation against the control. A significant increase in impedance indicates improved skin hydration.

Experimental Workflow for In-Vitro Skin Hydration Study

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Caption: Workflow for In-Vitro Skin Hydration Assessment.

Protocol 2: Evaluation of Viscosity-Modifying Properties

This protocol describes the method for measuring the viscosity of a cosmetic emulsion containing **1,4-Pentanediol**.[\[12\]](#)[\[13\]](#)[\[14\]](#)

Objective: To determine the effect of **1,4-Pentanediol** on the viscosity of a cosmetic cream or lotion.

Materials:

- Test formulation with **1,4-Pentanediol**
- Control formulation (without **1,4-Pentanediol**)
- Rotational viscometer (e.g., Brookfield viscometer) with appropriate spindles
- Temperature-controlled water bath
- Beakers

Procedure:

- **Sample Preparation:** Place the test and control formulations in separate beakers and allow them to equilibrate to a controlled temperature (e.g., 25°C) in the water bath.
- **Instrument Setup:** Calibrate the viscometer according to the manufacturer's instructions and select a spindle and rotational speed appropriate for the expected viscosity of the sample.
- **Measurement:** Immerse the spindle into the center of the sample, ensuring it is submerged to the marked level.
- **Data Collection:** Start the viscometer and allow the reading to stabilize before recording the viscosity value (in mPa·s or cP).
- **Repeatability:** Perform the measurement in triplicate for each formulation to ensure reproducibility.

Data Analysis: Compare the average viscosity of the test formulation with that of the control formulation to determine the impact of **1,4-Pentanediol** on the product's rheology.

Logical Flow for Viscosity Assessment



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Caption: Process for Evaluating Viscosity Modification.

Protocol 3: Preservative Efficacy Testing (Challenge Test)

This protocol is a standardized method to assess the antimicrobial protection of a cosmetic formulation, which can be influenced by ingredients like **1,4-Pentanediol** that may have antimicrobial properties or affect the efficacy of other preservatives.^{[15][16][17][18][19]}

Objective: To evaluate the effectiveness of the preservative system in a cosmetic formulation containing **1,4-Pentanediol**.

Materials:

- Test formulation with **1,4-Pentanediol**
- Specified strains of microorganisms (e.g., *Staphylococcus aureus*, *Pseudomonas aeruginosa*, *Candida albicans*, *Aspergillus brasiliensis*, *Escherichia coli*)
- Sterile containers
- Incubator
- Plating media
- Sterile loops and pipettes

Procedure:

- **Inoculation:** Inoculate samples of the test formulation with a known concentration of the specified microorganisms.
- **Incubation:** Store the inoculated samples at a specified temperature (e.g., room temperature) for a period of 28 days.
- **Sampling and Plating:** At specified intervals (e.g., 2, 7, 14, and 28 days), take aliquots from the inoculated samples, perform serial dilutions, and plate them on appropriate growth media.^[15]
- **Colony Counting:** After incubation of the plates, count the number of viable microorganisms (colony-forming units, CFU).

Data Analysis: Calculate the log reduction of each microorganism at each time point compared to the initial inoculum. The results are evaluated against acceptance criteria defined in standards such as ISO 11930 to determine if the preservative system is effective.^{[15][17][19]}

Conclusion

1,4-Pentanediol is a promising multifunctional ingredient for the cosmetics industry, offering benefits as a humectant, solvent, and viscosity-controlling agent. Its versatility allows for its use in a wide array of personal care products. While comprehensive public data on its performance and safety are still emerging, the provided experimental protocols offer a robust framework for researchers and formulators to evaluate its efficacy and ensure the safety and stability of their cosmetic formulations. As with any cosmetic ingredient, thorough testing and safety assessments are paramount before market introduction.

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